

Physicochemical Data of 4-Iodo-2,6-dimethylaniline

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Compound of Interest

Compound Name: **4-Iodo-2,6-dimethylaniline**

Cat. No.: **B1296278**

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A summary of the key quantitative data for **4-Iodo-2,6-dimethylaniline** is presented below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Melting Point	52-53°C	[1] [3] [4]
Boiling Point	290.6 ± 28.0 °C at 760 mmHg	[3] [4]
Molecular Formula	C ₈ H ₁₀ IN	[3]
Molecular Weight	247.08 g/mol	[4] [5]
Density	1.7 ± 0.1 g/cm ³	[1] [3]
Appearance	Light brown to reddish brown solid	[4]
Purity	≥98.0%	[1]
CAS Number	4102-53-8	[3]

Experimental Protocols

Synthesis of 4-Iodo-2,6-dimethylaniline

A common method for the synthesis of **4-Iodo-2,6-dimethylaniline** is through the iodination of 2,6-dimethylaniline.[\[6\]](#) The following protocol is a representative example:

Materials:

- 2,6-dimethylaniline
- 1,4-dioxane
- Pyridine
- Iodine
- Saturated sodium thiosulfate solution
- Methylene chloride
- Anhydrous sodium sulfate

Procedure:

- Dissolve 2,6-dimethylaniline (50 gm) in 1,4-dioxane (400 ml) and pyridine (40 ml).
- Cool the solution to 0°C.
- Slowly add iodine (157.3 gm) to the solution at 0°C.
- Stir the solution for 1 hour at 0°C.
- Allow the temperature to rise to room temperature and stir for an additional hour.
- Add a saturated solution of sodium thiosulfate to the reaction mixture.
- Separate the organic and aqueous layers.
- Extract the aqueous layer with methylene chloride.
- Combine the organic layers and dry with anhydrous sodium sulfate.
- Evaporate the solvent under vacuum to obtain 4-iodo-2,6-dimethyl benzenamine.[\[5\]](#)

Melting Point Determination

The melting point of a compound is a critical physical property for its identification and purity assessment. A standard method for determining the melting point is the capillary method.

Materials:

- Dry, pulverized sample of **4-Iodo-2,6-dimethylaniline**
- Capillary tube (one end sealed)
- Melting point apparatus

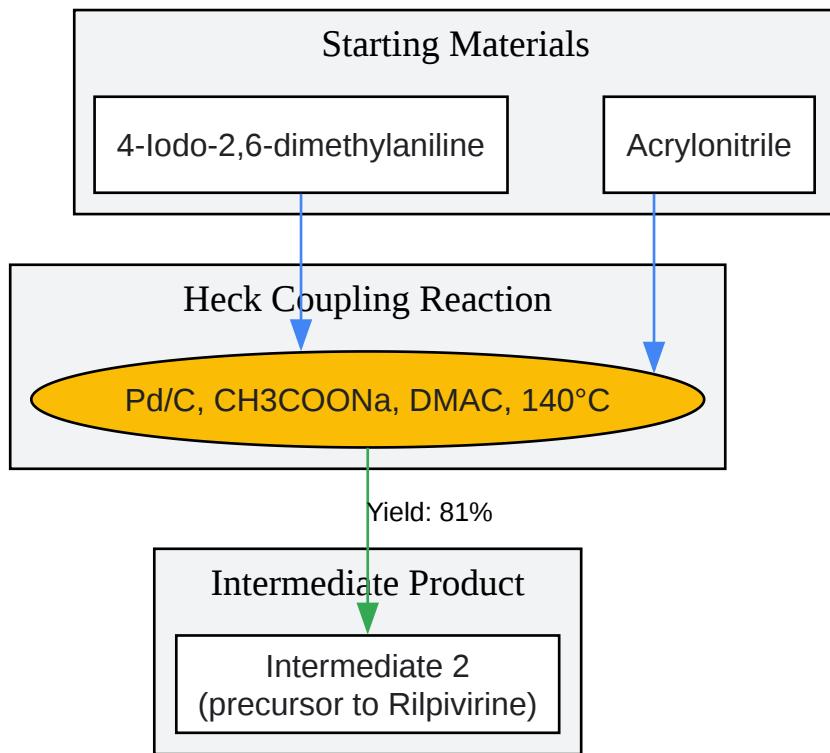
Procedure:

- Load the sample into the capillary tube by pressing the open end into the sample, trapping a small amount of the solid.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The sample height should be 2-3 mm.[7]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a medium rate until the temperature is about 10-15°C below the expected melting point (52-53°C).
- Decrease the heating rate to approximately 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- For a pure substance, the melting range should be narrow (1-2°C).

Application in Drug Synthesis

4-Iodo-2,6-dimethylaniline is a vital intermediate in the synthesis of the non-nucleoside reverse transcriptase inhibitor (NNRTI) Rilpivirine, which is used in the treatment of HIV-1.[1][8]

The following diagram illustrates the logical workflow of its role in the synthesis of a key intermediate for Rilpivirine.



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Caption: Synthesis of a Rilpivirine intermediate from **4-Iodo-2,6-dimethylaniline**.

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- To cite this document: BenchChem. [Physicochemical Data of 4-Iodo-2,6-dimethylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296278#melting-point-of-4-iodo-2-6-dimethylaniline]

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